

Dipentene: A Comprehensive Technical Guide to its Physical Properties at Various Temperatures

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Compound of Interest

Compound Name: *Dipentene*

Cat. No.: *B1675403*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipentene, a monocyclic terpene, is a racemic mixture of d- and l-limonene. It is a colorless liquid with a characteristic citrus scent and is widely utilized as a solvent, in the formulation of fragrances and flavors, and as a precursor in chemical synthesis. For researchers, scientists, and professionals in drug development, a thorough understanding of its physical properties and their dependence on temperature is crucial for process design, formulation development, and safety assessments. This technical guide provides an in-depth overview of the temperature-dependent physical properties of **dipentene**, complete with quantitative data, detailed experimental methodologies, and visualizations of key relationships.

Quantitative Data on Physical Properties

The following tables summarize the key physical properties of d-limonene, the primary component of **dipentene**, at various temperatures. This data is essential for modeling and process optimization.

Table 1: Density of d-Limonene at Various Temperatures

Temperature (K)	Temperature (°C)	Density (g/cm ³)
283.15	10	0.8533
293.15	20	0.8442
303.15	30	0.8351
313.15	40	0.8260
323.15	50	0.8169
333.15	60	0.8078
343.15	70	0.7987
353.15	80	0.7896

Table 2: Viscosity of d-Limonene at Various Temperatures

Temperature (K)	Temperature (°C)	Viscosity (mPa·s)
283.15	10	1.294
293.15	20	1.025
303.15	30	0.831
313.15	40	0.686
323.15	50	0.575
333.15	60	0.488
343.15	70	0.419
353.15	80	0.364

Table 3: Vapor Pressure of Limonene at Various Temperatures[\[1\]](#)

Temperature (°C)	Vapor Pressure (mmHg)
14.0	1.0
53.8	10
84.3	40
108.3	100
151.4	400

Table 4: Surface Tension of **Dipentene**

Temperature (°C)	Surface Tension (dynes/cm)
20	~26

Experimental Protocols

The accurate determination of physical properties is paramount. The following sections detail the standard experimental methodologies for the key properties discussed.

Density Measurement: The Pycnometer Method

The density of a liquid can be determined with high precision using a pycnometer. This method involves measuring the mass of a known volume of the liquid.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Apparatus:

- Pycnometer (a glass flask with a specific volume and a ground-glass stopper with a capillary tube)
- Analytical balance (with a precision of at least 0.1 mg)
- Thermostatic water bath
- Thermometer

- Cleaning solvents (e.g., acetone, ethanol)
- Drying apparatus (e.g., oven or nitrogen stream)

Procedure:

- Cleaning and Calibration: Thoroughly clean the pycnometer and its stopper with appropriate solvents and dry it completely. Determine the mass of the empty, dry pycnometer (m_0).
- Fill the pycnometer with a reference liquid of known density (e.g., deionized water) at a specific temperature.
- Place the filled pycnometer in a thermostatic water bath to bring it to the desired temperature.
- Once the temperature is stable, insert the stopper, allowing excess liquid to exit through the capillary.
- Carefully dry the exterior of the pycnometer and measure its mass (m_1).
- The volume of the pycnometer (V) at that temperature can be calculated using the known density of the reference liquid.
- Sample Measurement: Empty and dry the pycnometer.
- Fill the pycnometer with the sample liquid (**dipentene**).
- Repeat steps 3-5 to bring the sample to the desired temperature and measure the mass of the pycnometer filled with the sample (m_2).
- Calculation: The density of the sample (ρ) at the specified temperature is calculated using the formula: $\rho = (m_2 - m_0) / V$

Viscosity Measurement: Rotational Viscometer

A rotational viscometer measures the torque required to rotate a spindle immersed in the fluid at a constant speed. This torque is proportional to the viscosity of the fluid.^{[7][8][9][10][11]}

Apparatus:

- Rotational viscometer with a set of spindles
- Sample container (beaker)
- Thermostatic bath for temperature control
- Thermometer

Procedure:

- Instrument Setup: Select the appropriate spindle and rotational speed based on the expected viscosity of the **dipentene**.
- Sample Preparation: Place the **dipentene** sample in a beaker and allow it to equilibrate to the desired temperature in a thermostatic bath.
- Measurement:
 - Immerse the selected spindle into the **dipentene** sample up to the marked immersion depth.
 - Start the viscometer and allow the reading to stabilize.
 - Record the viscosity value and the temperature.
- Repeat the measurement at different temperatures by adjusting the temperature of the bath.

Vapor Pressure Measurement: Static Method

The static method involves placing the liquid sample in a closed, evacuated container at a constant temperature and measuring the pressure of the vapor in equilibrium with the liquid.

[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Apparatus:

- Equilibrium cell (a thermostatted vessel)

- Vacuum pump
- Pressure transducer or manometer
- Thermostatic bath
- Temperature sensor

Procedure:

- **Sample Degassing:** A small amount of the **dipentene** sample is introduced into the equilibrium cell. The sample is then thoroughly degassed to remove any dissolved air or other volatile impurities. This is typically achieved by repeated freeze-pump-thaw cycles.
- **Equilibration:** The degassed sample in the sealed cell is brought to the desired temperature using a thermostatic bath. The system is allowed to reach thermal and phase equilibrium, where the rate of evaporation equals the rate of condensation.
- **Pressure Measurement:** The pressure of the vapor in the headspace of the cell is measured using a calibrated pressure transducer or a manometer.
- The procedure is repeated at different temperatures to obtain the vapor pressure curve.

Surface Tension Measurement: Pendant Drop Method

The pendant drop method is an optical technique used to determine the surface tension of a liquid by analyzing the shape of a drop hanging from a needle tip.^{[17][18][19][20][21]}

Apparatus:

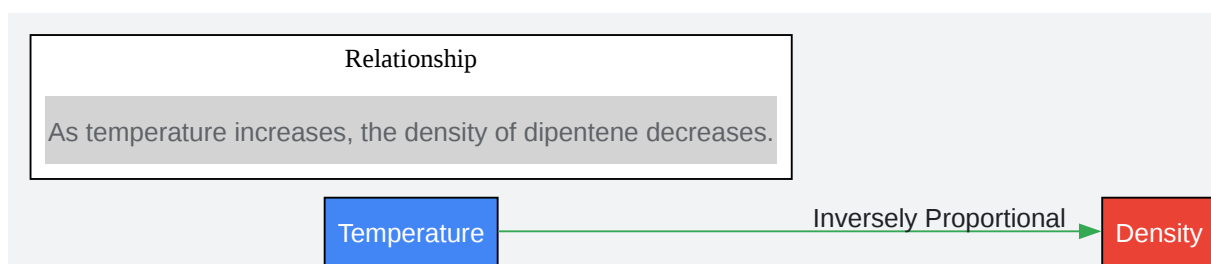
- Syringe with a needle
- Light source
- High-resolution camera
- Software for image analysis

Procedure:

- **Droplet Formation:** A small drop of **dipentene** is formed at the tip of a vertically mounted needle. The drop hangs from the needle due to surface tension.
- **Image Capture:** A high-resolution image of the pendant drop is captured.
- **Shape Analysis:** The profile of the drop is analyzed using specialized software. The shape of the drop is governed by the balance between surface tension and gravity.
- **Calculation:** The software fits the profile of the drop to the Young-Laplace equation, which relates the shape of the drop to the surface tension, the density difference between the liquid and the surrounding medium (usually air), and the acceleration due to gravity. From this fit, the surface tension is calculated.
- The measurement can be repeated at different temperatures by controlling the temperature of the sample and the surrounding environment.

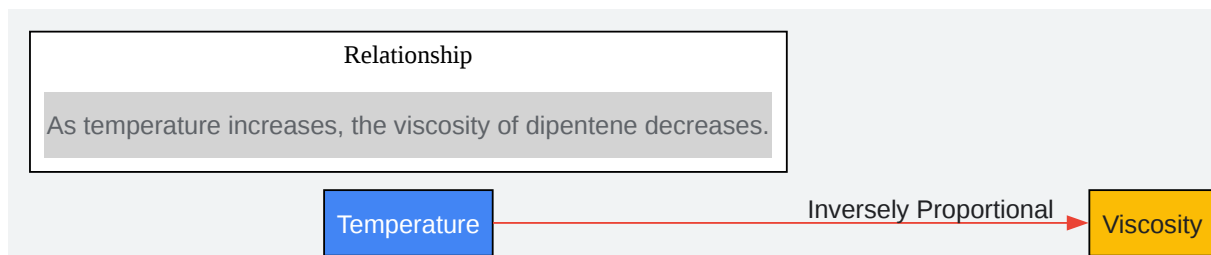
Visualizations

The following diagrams illustrate the relationships between temperature and the physical properties of **dipentene**.



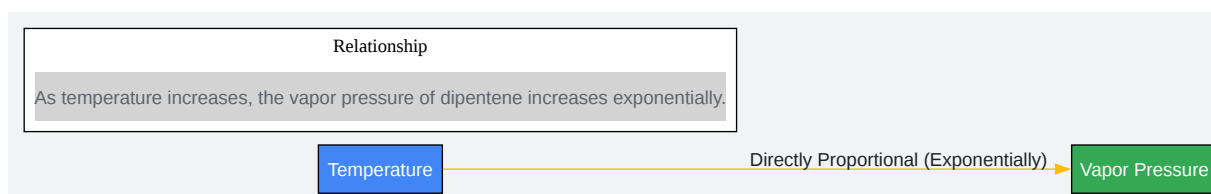
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Caption: Relationship between Temperature and Density of **Dipentene**.



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Caption: Relationship between Temperature and Viscosity of **Dipentene**.



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Caption: Relationship between Temperature and Vapor Pressure of **Dipentene**.

Conclusion

This technical guide provides a comprehensive overview of the physical properties of **dipentene** and their variation with temperature. The presented data and experimental protocols offer a valuable resource for researchers, scientists, and drug development professionals working with this versatile monoterpene. A thorough understanding of these properties is fundamental for ensuring efficient and safe handling, processing, and formulation of **dipentene**-containing products.

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